

# Application Notes: Flow Cytometry Analysis of Cellular Responses to PF-00356231 Hydrochloride

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## Compound of Interest

Compound Name: PF-00356231 hydrochloride

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## Introduction

**PF-00356231 hydrochloride**, also known as PF-562271, is a potent, ATP-competitive, and reversible inhibitor of Focal Adhesion Kinase (FAK) and Pyk2 kinase, with a significantly higher selectivity for FAK.[1][2][3] FAK is a non-receptor tyrosine kinase that plays a crucial role in integrin-mediated signal transduction, regulating key cellular processes such as adhesion, migration, proliferation, and survival.[4] Dysregulation of the FAK signaling pathway is frequently observed in various cancers, making it an attractive target for therapeutic intervention.[4][5] Inhibition of FAK by **PF-00356231 hydrochloride** has been shown to induce cell cycle arrest and apoptosis in cancer cells.[3]

Flow cytometry is a powerful and high-throughput technique for single-cell analysis, enabling the quantitative assessment of cellular responses to therapeutic compounds.[6][7][8] This document provides detailed protocols for the analysis of apoptosis and cell cycle distribution in cells treated with **PF-00356231 hydrochloride** using flow cytometry.

## Data Presentation

The following tables summarize hypothetical quantitative data from a human cancer cell line (e.g., PC-3) treated with **PF-00356231 hydrochloride** for 48 hours.

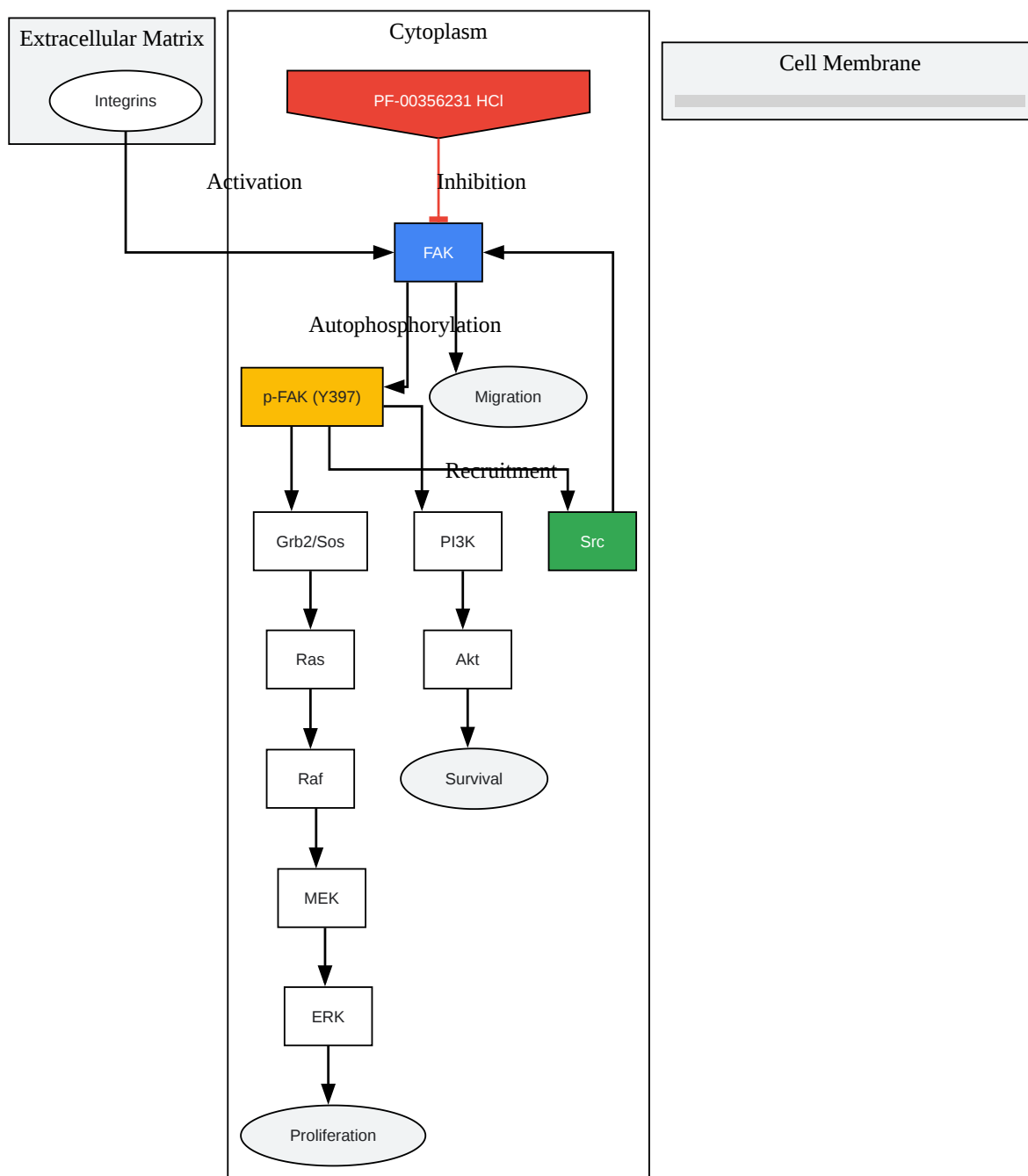
Table 1: Analysis of Apoptosis by Annexin V and Propidium Iodide (PI) Staining

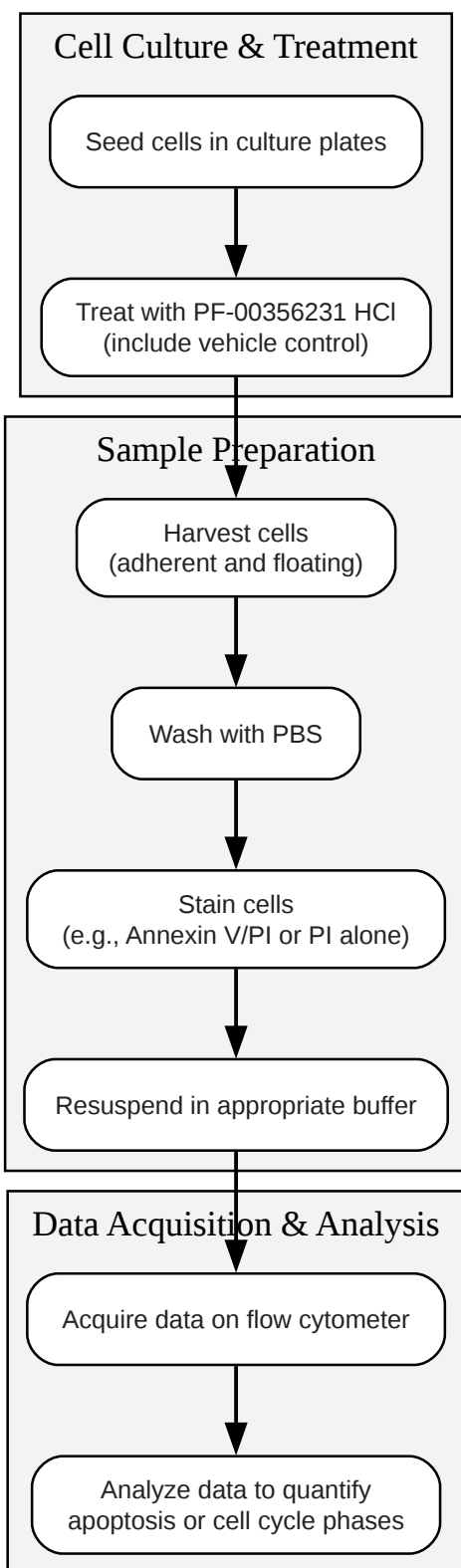
Treatment Group	% Live Cells (Annexin V- / PI-)	% Early Apoptotic Cells (Annexin V+ / PI-)	% Late Apoptotic/Necrotic Cells (Annexin V+ / PI+)
Vehicle Control (0.1% DMSO)	94.5 ± 2.5	3.1 ± 0.9	2.4 ± 0.6
PF-00356231 HCl (1 μM)	75.2 ± 3.8	15.8 ± 2.1	9.0 ± 1.5
PF-00356231 HCl (5 μM)	40.1 ± 5.1	35.7 ± 4.2	24.2 ± 3.3

Table 2: Cell Cycle Analysis by Propidium Iodide (PI) Staining

Treatment Group	% G0/G1 Phase	% S Phase	% G2/M Phase
Vehicle Control (0.1% DMSO)	58.2 ± 3.1	28.9 ± 2.4	12.9 ± 1.8
PF-00356231 HCl (1 μM)	68.5 ± 4.0	18.3 ± 2.9	13.2 ± 2.1
PF-00356231 HCl (5 μM)	78.9 ± 4.5	9.5 ± 1.9	11.6 ± 2.5

## Mandatory Visualizations





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